

Application Notes and Protocols for Benzyl-N-bis(PEG3-Boc)

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Compound of Interest

Compound Name: Benzyl-N-bis(PEG3-Boc)

Cat. No.: B15620772

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl-N-bis(PEG3-Boc) is a branched, polyethylene glycol (PEG)-based linker molecule. It is primarily utilized in the field of targeted protein degradation as a component for the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The **Benzyl-N-bis(PEG3-Boc)** linker provides a flexible and hydrophilic spacer between the two ligands of a PROTAC, enhancing solubility and optimizing the spatial orientation required for efficient ternary complex formation. The tert-butyloxycarbonyl (Boc) groups protect the terminal functionalities, allowing for selective deprotection and subsequent conjugation during PROTAC synthesis.

Chemical Structure and Properties

Chemical Name: Benzyl-N-bis(2-(2-(2-(tert-butyloxycarbonylamino)ethoxy)ethoxy)ethyl)amine

Molecular Formula: C₃₃H₅₇NO₁₀

Molecular Weight: 627.81 g/mol

The structure consists of a central benzylamine core derivatized with two polyethylene glycol chains, each terminating in a Boc-protected amine.

Handling and Storage Conditions

Proper handling and storage of **Benzyl-N-bis(PEG3-Boc)** are crucial to maintain its integrity and ensure the reproducibility of experimental results. The following guidelines are based on best practices for handling PEGylated and Boc-protected compounds.

Personal Protective Equipment (PPE)

When handling **Benzyl-N-bis(PEG3-Boc)**, appropriate personal protective equipment should be worn to minimize exposure and ensure laboratory safety.

Operation	Eye Protection	Hand Protection	Lab Apparel	Respiratory Protection
Receiving and Storage	Safety glasses	Chemical-resistant gloves (e.g., nitrile)	Standard lab coat	Not generally required
Weighing and Aliquoting	Safety goggles	Chemical-resistant gloves	Standard lab coat	Recommended to perform in a chemical fume hood. If not feasible, an N95 or higher-rated respirator is advised.
Solution Preparation	Safety goggles	Chemical-resistant gloves	Standard lab coat	To be performed in a certified chemical fume hood.
Reaction Setup	Safety goggles	Chemical-resistant gloves	Standard lab coat	To be performed in a certified chemical fume hood.

Storage Recommendations

To ensure the long-term stability of **Benzyl-N-bis(PEG3-Boc)**, it is recommended to adhere to the following storage conditions.

Parameter	Recommended Condition	Rationale
Temperature	-20°C for long-term storage	Minimizes potential degradation over extended periods.
	4°C for short-term storage (up to a few weeks)	Acceptable for immediate or near-term use.
Humidity	Store in a dry environment, preferably in a desiccator.	The Boc protecting group can be sensitive to acidic hydrolysis, and moisture can contribute to this process over time.
Light	Protect from light.	While not acutely light-sensitive, prolonged exposure to UV light should be avoided as a general precaution for complex organic molecules.
Inert Atmosphere	For maximum stability, especially after opening, storing under an inert atmosphere (e.g., argon or nitrogen) is recommended.	Prevents slow oxidation and degradation from atmospheric components.

Experimental Protocols

Protocol for Receiving and Storing **Benzyl-N-bis(PEG3-Boc)**

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Wear appropriate PPE (safety glasses, lab coat, and chemical-resistant gloves).

- Before opening, allow the container to equilibrate to room temperature to prevent condensation of moisture inside the vial, which could compromise the compound's stability.
- For long-term storage, place the tightly sealed container in a -20°C freezer. For short-term use, a 4°C refrigerator is suitable.
- It is advisable to aliquot the compound into smaller, single-use vials to avoid repeated freeze-thaw cycles and minimize exposure to air and moisture.

Protocol for Solution Preparation

Caution: The Boc protecting group is sensitive to strong acids. Avoid acidic conditions during storage and handling unless deprotection is intended.

- Ensure all glassware is clean and dry.
- Perform all operations in a certified chemical fume hood.
- Weigh the desired amount of **Benzyl-N-bis(PEG3-Boc)** in a clean, dry vial.
- Add the appropriate anhydrous solvent. **Benzyl-N-bis(PEG3-Boc)** is generally soluble in common organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).
- Vortex or sonicate briefly to ensure complete dissolution.
- If the solution is not for immediate use, it should be stored at -20°C or -80°C under an inert atmosphere.

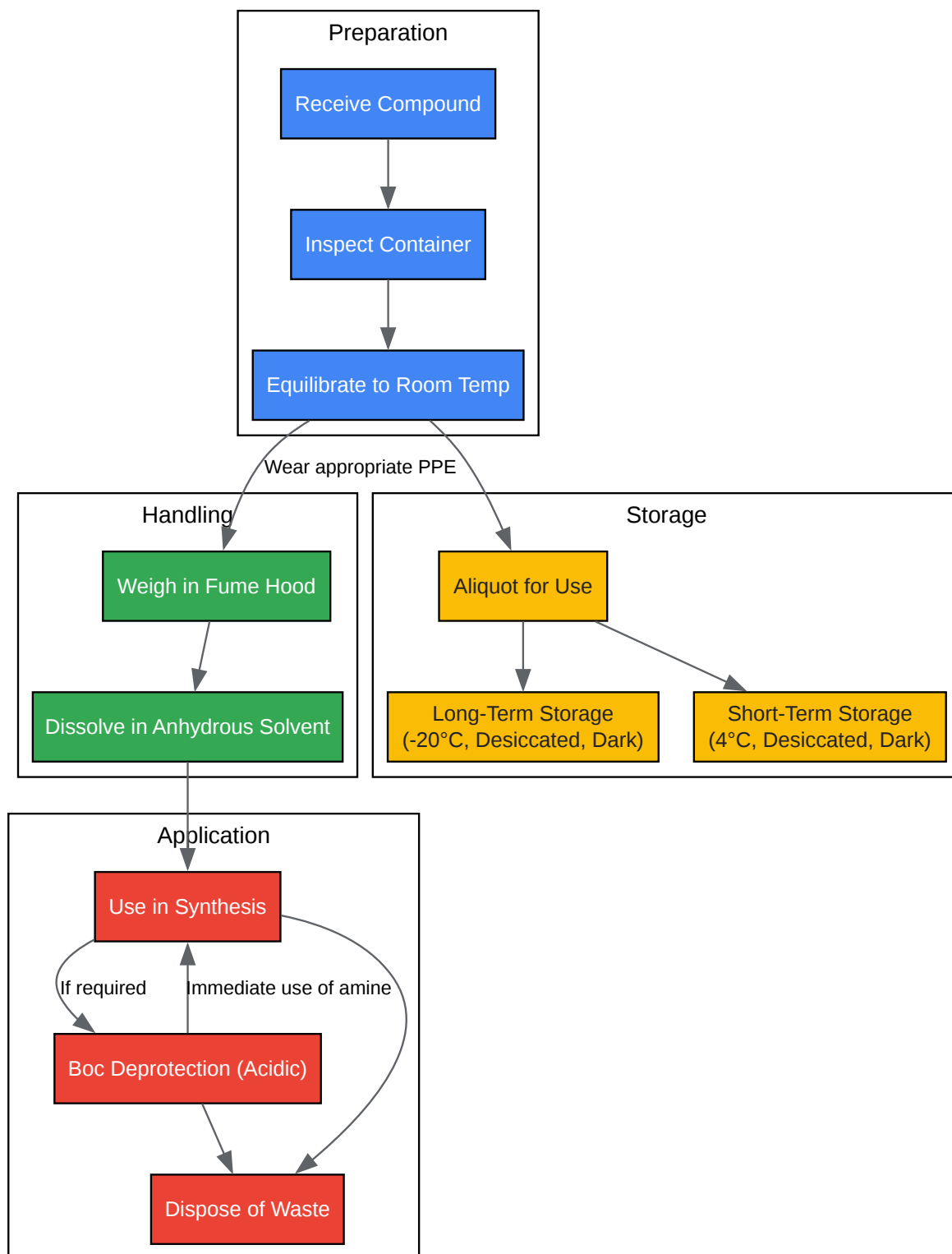
Protocol for Boc Deprotection

The removal of the Boc protecting groups is a common step to enable further conjugation. This should be performed under acidic conditions.

- Dissolve the Boc-protected compound in an anhydrous solvent such as dichloromethane (DCM) or 1,4-dioxane in a clean, dry flask under an inert atmosphere.
- Cool the solution to 0°C in an ice bath.

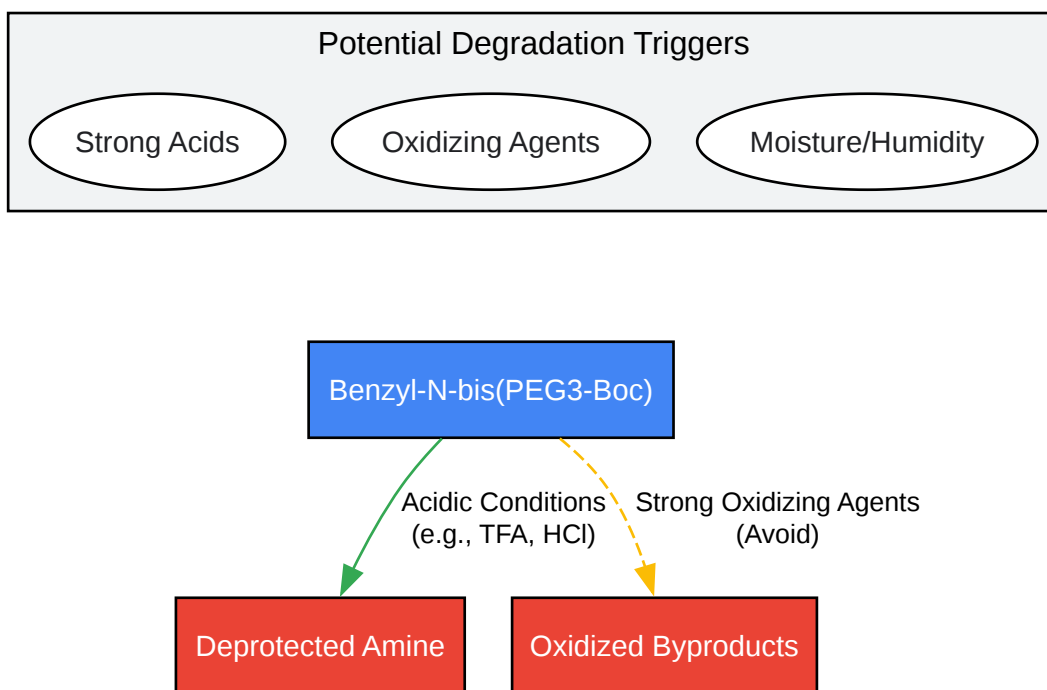
- Slowly add a solution of a strong acid. Common reagents include trifluoroacetic acid (TFA) in DCM or a solution of hydrochloric acid (HCl) in 1,4-dioxane.
- Stir the reaction at 0°C and monitor its progress by an appropriate analytical method such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Once the reaction is complete, the acid is typically removed by evaporation under reduced pressure or by neutralization with a mild base.
- The resulting deprotected amine is generally less stable and should be used promptly in the next synthetic step.

Visualizations



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Caption: Workflow for handling **Benzyl-N-bis(PEG3-Boc)**.



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Caption: Potential degradation pathways for **Benzyl-N-bis(PEG3-Boc)**.

Disclaimer

The information provided in these application notes is intended for guidance and is based on the chemical properties of related compounds. A specific Safety Data Sheet (SDS) for **Benzyl-N-bis(PEG3-Boc)** should be consulted for comprehensive safety and handling information. All laboratory procedures should be conducted by trained personnel in a suitably equipped facility.

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